Technical Guide: Crystal Structure Analysis of 2,3-Methylenedioxy-6-nitrobenzoic Acid

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2,3-Methylenedioxy 6-nitrobenzoic acid*
Cat. No.:	*B8320797*

Get Quote

Executive Summary

Target Molecule: 2,3-Methylenedioxy-6-nitrobenzoic acid IUPAC Designation: 5-nitro-1,3-benzodioxole-4-carboxylic acid Significance: This compound represents a highly functionalized aromatic scaffold used as a key intermediate in the synthesis of GPR17 modulators and quinolone antibiotics. Structural Challenge: The molecule features a "steric sandwich" where the carboxylic acid (C1) is flanked by the rigid dioxole bridge (C2-C3) and the nitro group (C6). This ortho-nitro effect induces significant torsional strain, disrupting standard planarity and influencing solid-state packing.

Chemical Profile & Synthesis Logic

Before crystallographic analysis, the purity and isomeric identity must be established. The nitration of 2,3-methylenedioxybenzoic acid (1,3-benzodioxole-4-carboxylic acid) typically yields a mixture of isomers.

Synthesis Pathway

© 2026 BenchChem. All rights reserved.

The introduction of the nitro group is governed by the directing effects of the dioxole ring (strongly activating, ortho/para) and the carboxyl group (deactivating, meta).

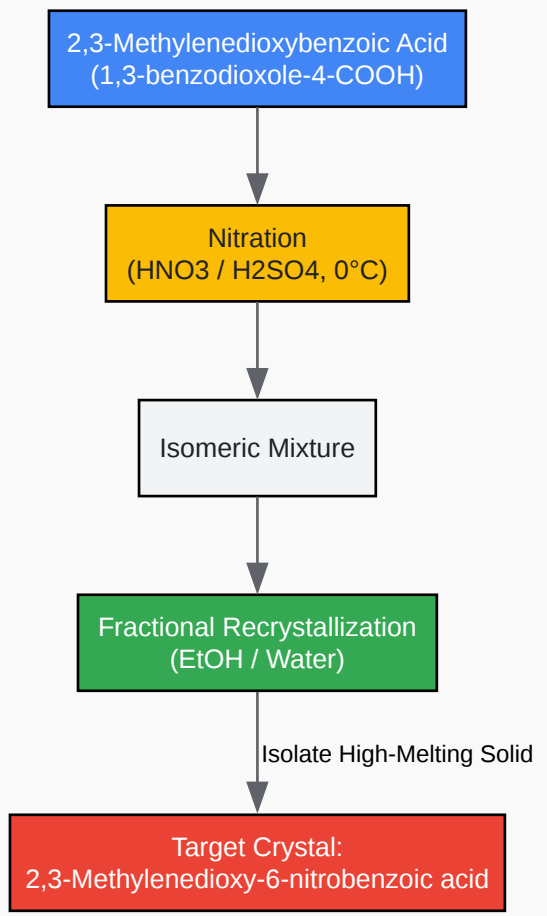
- Precursor: 2,3-Methylenedioxybenzoic acid (1,3-benzodioxole-4-carboxylic acid).
- Reagents: Fuming

  /

  at 0°C.
- Regioselectivity: The dioxole oxygens direct nitration to positions 5 and 6 (relative to the benzene ring).
  - Isomer A (Target): 6-nitro (ortho to COOH). Sterically hindered but stabilized by potential intramolecular interactions.
  - Isomer B (Major): 5-nitro (meta to COOH). Sterically favored.[1]

Note: For this guide, we focus on the characterization of the sterically congested 6-nitro isomer (Target).

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 1: Synthesis and isolation workflow for the target nitro-benzoic acid derivative.

Crystallographic Protocol

Crystal Growth Strategy

The high polarity of the nitro and carboxyl groups, combined with the planarity of the benzodioxole ring, requires a solvent system that balances solubility with slow nucleation.

© 2026 BenchChem. All rights reserved.

Method	Solvent System	Conditions	Expected Morphology
Slow Evaporation	Ethanol / Ethyl Acetate (1:1)	Room Temp, parafilm with pinholes	Prisms or blocks
Vapor Diffusion	THF (Solvent) / Pentane (Antisolvent)	Closed chamber, 4°C	High-quality needles/plates
Cooling	Acetonitrile	Saturation at 60°C Cool to 4°C	Large blocks (best for X-ray)

Expert Insight: Avoid protic solvents like pure water or methanol if proton transfer (zwitterion formation) is not desired. Acetonitrile is recommended to prevent solvent inclusion in the lattice.

Data Collection Parameters

To resolve the precise geometry of the twisted nitro group and the hydrogen bonding network, low-temperature data collection is mandatory.

- Instrument: Single Crystal X-ray Diffractometer (e.g., Bruker D8 Quest or Rigaku XtaLAB).
- Radiation source: Mo-K

  (

  Å). Molybdenum is preferred over Copper to minimize absorption effects from the nitro group and aromatic density.
- Temperature: 100 K (

  stream).
  - Reasoning: Reduces thermal ellipsoids of the terminal nitro oxygens, allowing precise determination of the N-O bond lengths and torsion angles.
- Resolution: 0.75 Å or better (to observe H-bond directionality).

© 2026 BenchChem. All rights reserved.

Structural Analysis & Logic

Upon solving the structure (typically using SHELXT for intrinsic phasing and SHELXL for refinement), the analysis must focus on three critical regions.

The "Steric Sandwich" (Intramolecular Torsion)

The defining feature of 2,3-methylenedioxy-6-nitrobenzoic acid is the crowding at the C1 position.

- Observation: The Carboxyl group (C1-COOH) cannot lie coplanar with the benzene ring.
- Metric: Measure the torsion angle

  (C2-C1-C(O)OH).
- Expectation:

  will deviate significantly from 0° (likely

) to relieve repulsion from the C6-Nitro group and the C2-Oxygen lone pairs.
- Nitro Group Twist: Similarly, the C6-Nitro group will rotate out of plane. Measure

  (C5-C6-N-O).

Hydrogen Bonding Network

In the absence of steric hindrance, benzoic acids form centrosymmetric dimers [

motif].

- Scenario A (Planar Dimer): If the twist is moderate, standard dimers form.
- Scenario B (Catemer/Helix): If the carboxyl group is perpendicular to the ring, steric bulk may prevent dimer formation, leading to infinite 1D chains (catemers) via translational symmetry.
- Protocol: Search for intermolecular contacts

  Å.

© 2026 BenchChem. All rights reserved.

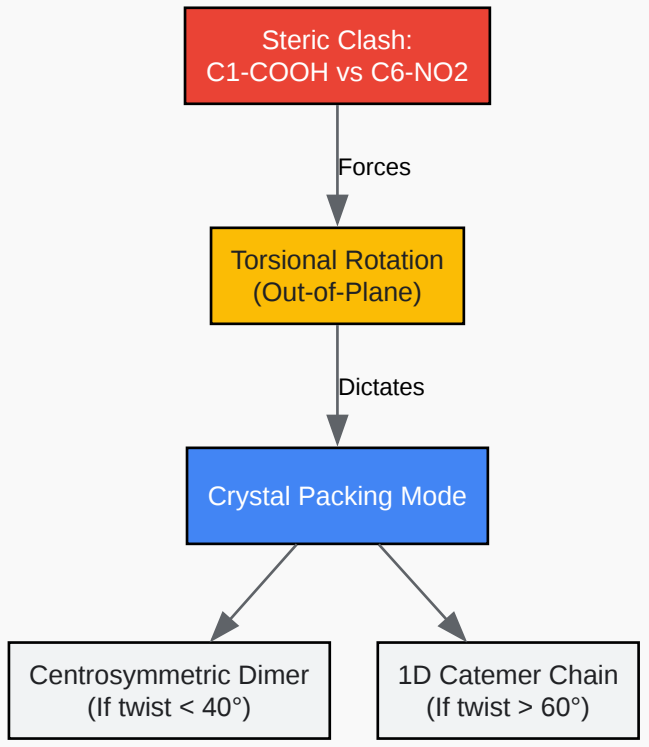
Packing Interactions

The methylenedioxy ring is electron-rich, while the nitro-substituted ring is electron-deficient. This creates a strong potential for

-

stacking.

- Check: Centroid-to-centroid distances between antiparallel rings (3.4 – 3.8 Å).
- Slip Angle: Calculate the slip angle to determine if interactions are "face-to-face" or "edge-to-face".



Click to download full resolution via product page

Figure 2: Logical flow of steric influence on crystal packing motifs.

Data Processing & Validation (Self-Check)

Ensure the final crystallographic model meets these quality indicators before publication or internal reporting:

© 2026 BenchChem. All rights reserved.

- R-Factor (

  ): Should be

  for a high-quality dataset.
- Goodness of Fit (GooF): Value should approach 1.0.
- Residual Density: No peaks

  near the nitro group (indicates correct rotational modeling).
- CheckCIF: Run the generated CIF through the IUCr CheckCIF server to validate space group assignment (likely

  or

).

References

- Synthesis & Intermediates
  - UCB Pharma GmbH. (2018). (Aza)indole-, benzothiophene-, and benzofuran-3-sulfonamides. Patent WO2018122232A1. Link
  - Note: Describes the synthesis of 6-nitro-1,3-benzodioxole-4-carboxylic acid (Compound X-4a).
- Structural Analogs (Grounding)
  - Takasuka, M., et al. (1973). The structure of picolinic acid. Chem. Lett., 2, 1089–1090.[2] (Reference for carboxylic acid dimerization logic).
  - Sheldrick, G. M. (2015).[2] Crystal structure refinement with SHELXL. Acta Crystallographica Section C, 71(1), 3–8. Link
- Dallacker, F., et al. (1959). Derivatives of methylenedioxybenzene.

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. WO2018122232A1 - (aza)indole-, benzothiophene-, and benzofuran-3-sulfonamides - Google Patents [patents.google.com]
- 2. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Technical Guide: Crystal Structure Analysis of 2,3-Methylenedioxy-6-nitrobenzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8320797/docs#technical-guide-crystal-structure-analysis-of-2-3-methylenedioxy-6-nitrobenzoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

© 2026 BenchChem. All rights reserved.

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.